

Personal protective equipment for handling 1,1'-Azobis(cyclohexanecarbonitrile)

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Compound of Interest

Compound Name: 1,1'-Azobis(cyclohexanecarbonitrile)

Cat. No.: B1581900

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Essential Safety and Handling Guide for 1,1'-Azobis(cyclohexanecarbonitrile)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **1,1'-Azobis(cyclohexanecarbonitrile)**. Adherence to these guidelines is critical for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **1,1'-Azobis(cyclohexanecarbonitrile)**
- Synonyms: ACHN, VAZO® catalyst 88[1]
- CAS Number: 2094-98-6[1]
- Molecular Formula: C₁₄H₂₀N₄[1]
- Molecular Weight: 244.34 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

1,1'-Azobis(cyclohexanecarbonitrile) is a self-reactive solid that poses several hazards.^[1] Heating may cause a fire.^[1] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Ingestion and inhalation may be harmful.^[1]

A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety.

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Self-reactive substances		Danger	H242: Heating may cause a fire. ^[1]
Skin corrosion/irritation		Warning	H315: Causes skin irritation. ^[1]
Serious eye damage/eye irritation		Warning	H319: Causes serious eye irritation. ^[1]
Specific target organ toxicity — single exposure		Warning	H335: May cause respiratory irritation. ^[1]

Personal Protective Equipment (PPE)	Specification	Standard
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	EN166 (EU) or NIOSH (US) approved. [1]
Hand Protection	Impervious chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.	Follow good laboratory practices for glove removal and disposal. [1]
Respiratory Protection	Full-face particle respirator or a dust mask.	N100 (US), P3 (EN 143), or N95 (US) respirator cartridges are recommended where risk assessment shows air-purifying respirators are appropriate. [1]
Body Protection	Protective clothing, such as a lab coat. For spill response, disposable coveralls may be necessary.	Ensure clothing minimizes skin exposure. [2]

Step-by-Step Handling and Storage Protocol

Engineering Controls:

- Always handle **1,1'-Azobis(cyclohexanecarbonitrile)** in a well-ventilated area.
- Use a chemical fume hood or provide appropriate exhaust ventilation where dust is formed.
[\[1\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Have an eyewash station and safety shower readily accessible.[\[2\]](#)
- Dispensing: Avoid the formation of dust and aerosols.[\[1\]](#) Use tools that do not generate sparks.[\[3\]](#)

- Heating: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#) Do not smoke in the handling area.[\[1\]](#)
- Compatibility: Avoid contact with strong oxidizing agents and combustible materials.[\[3\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- The recommended storage temperature is 2-8°C.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from combustible materials.
- Periodically vent the container as pressure may build up over time, which could cause the container to burst.[\[1\]](#) Handle and open the container with care.[\[1\]](#)

Spill Management and First Aid

Accidental Release Measures:

- Evacuation: Evacuate personnel from the spill area.[\[1\]](#)
- Ventilation: Ensure adequate ventilation.[\[1\]](#)
- Personal Protection: Wear appropriate PPE, including respiratory protection, gloves, eye protection, and protective clothing.[\[1\]](#)[\[2\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[1\]](#)
- Cleanup:
 - Avoid generating dust.[\[1\]](#)

- For small dry spills, use a clean shovel to place the material into a clean, dry, loosely covered container for disposal.[4]
- Alternatively, sweep up and shovel the material.[1] Wet-brushing or using an electrically protected vacuum cleaner can also be used to collect the spilled material.[1]
- Place the collected material in a suitable, closed container for disposal.[1]
- Decontamination: Ventilate the area and wash the spill site after the material pickup is complete.[2]

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[1]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[1]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[1][3]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][3]

Disposal Plan

Proper disposal of **1,1'-Azobis(cyclohexanecarbonitrile)** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Generation and Segregation:

- Collect waste **1,1'-Azobis(cyclohexanecarbonitrile)** and any contaminated materials (e.g., gloves, wipes, containers) in a designated, labeled, and closed container.

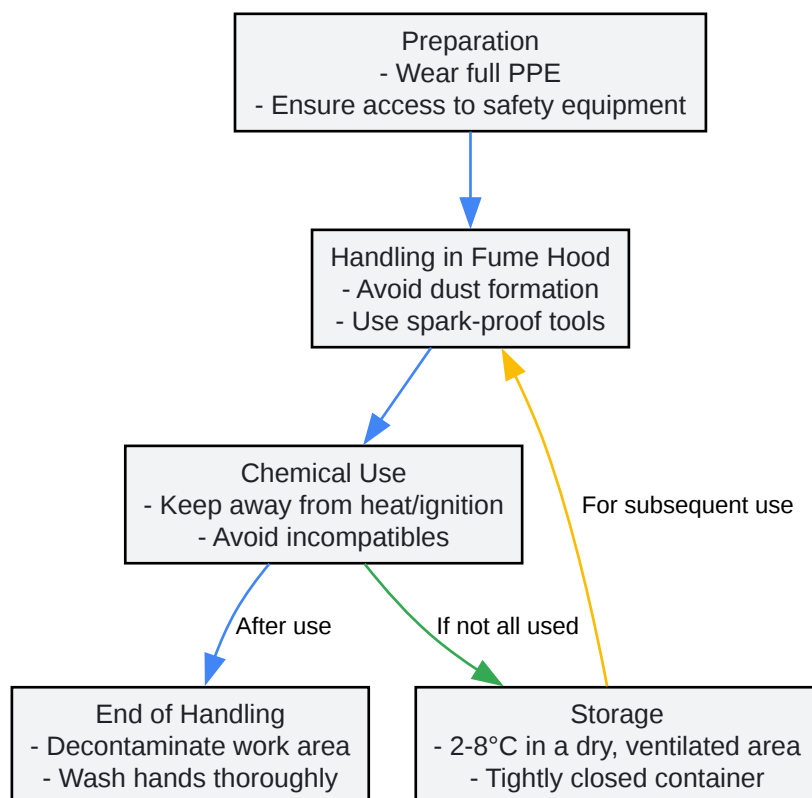
- Do not mix with other waste. Leave chemicals in their original containers if possible.

Disposal Procedure:

- Professional Disposal: All waste must be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.^{[1][2]}
- Incineration: A possible disposal method is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.^[1] Exercise extra care during ignition as this material is highly flammable.^[1]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.^[1]

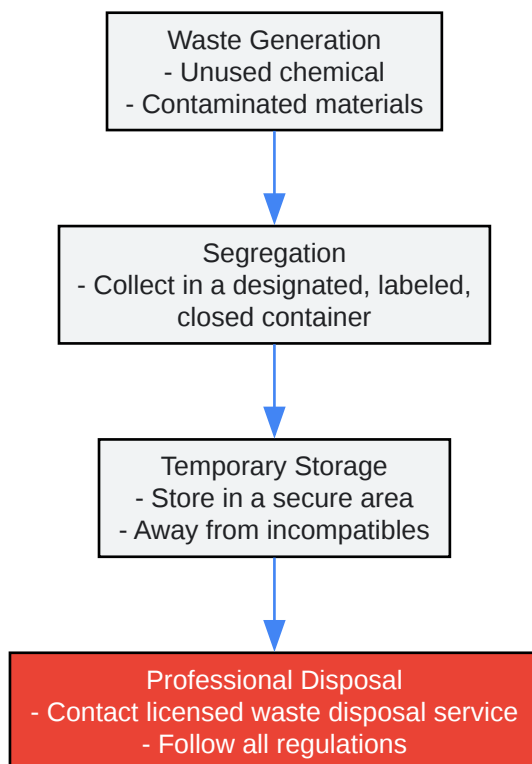
Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **1,1'-Azobis(cyclohexanecarbonitrile)**.



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Caption: Workflow for handling **1,1'-Azobis(cyclohexanecarbonitrile)**.



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